

A Technical Overview of 1-Tetradecanol: Physicochemical Identifiers

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Compound of Interest

Compound Name: 1-Tetradecanol

Cat. No.: B10858320

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This document provides essential physicochemical data for **1-Tetradecanol**, a straight-chain saturated fatty alcohol. Intended for researchers, scientists, and professionals in drug development, this guide focuses on the fundamental identifiers of the compound: its CAS number and molecular weight.

Core Physicochemical Data

The primary identifiers for **1-Tetradecanol**, also known as myristyl alcohol, are crucial for regulatory submissions, experimental design, and chemical inventory management. The data is summarized below.^{[1][2][3][4][5]}

Identifier	Value	Source
CAS Number	112-72-1	^{[1][2][6]}
Molecular Formula	C14H30O	^{[1][2][4][5]}
Molecular Weight	214.39 g/mol	^{[1][3][4][5]}
IUPAC Name	Tetradecan-1-ol	^[1]
Synonyms	Myristyl alcohol, Tetradecyl alcohol	^[5]

Methodology for Determination of Physicochemical Properties

The determination of the molecular weight of a compound like **1-Tetradecanol** is a standard procedure in analytical chemistry. While specific experimental protocols are proprietary to the testing laboratories, the general methodology involves techniques such as mass spectrometry.

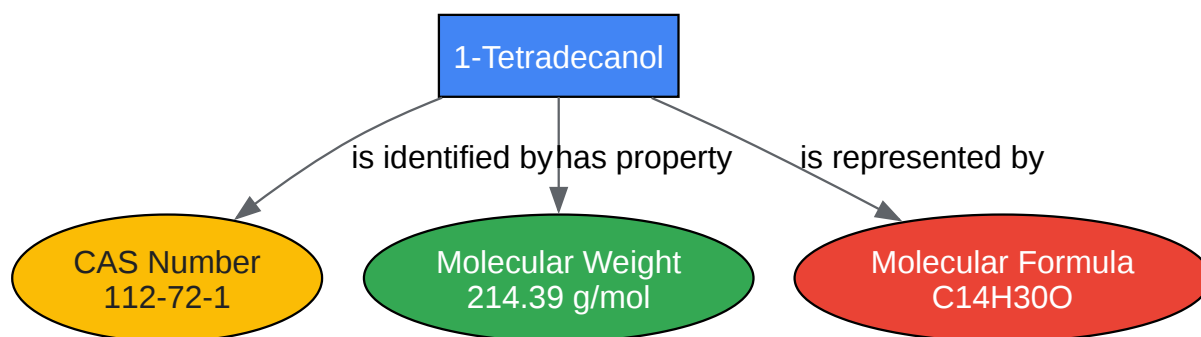
Experimental Principle: Mass Spectrometry

- **Ionization:** A sample of **1-Tetradecanol** is introduced into the mass spectrometer, where it is vaporized and ionized. Common ionization techniques for a molecule of this type include Electron Ionization (EI) or Electrospray Ionization (ESI).
- **Acceleration:** The resulting ions are accelerated by an electric field, imparting the same kinetic energy to all ions.
- **Deflection:** The ions then travel through a magnetic field, which deflects them. The degree of deflection is inversely proportional to the mass-to-charge ratio (m/z) of the ion.
- **Detection:** A detector measures the abundance of ions at each m/z value. The molecular weight is determined from the resulting mass spectrum, typically corresponding to the molecular ion peak.

The CAS (Chemical Abstracts Service) number is a unique numerical identifier assigned to every chemical substance described in the open scientific literature. This number is assigned by the CAS, a division of the American Chemical Society, upon the substance's entry into the CAS REGISTRY database.

Logical Relationship of Identifiers

The following diagram illustrates the relationship between the chemical compound and its core identifiers.



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Core Identifiers of **1-Tetradecanol**

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- To cite this document: BenchChem. [A Technical Overview of 1-Tetradecanol: Physicochemical Identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10858320#1-tetradecanol-cas-number-and-molecular-weight]

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